

Application Notes and Protocols: Recrystallization of Methyl 3-methoxy-4-nitrobenzoate from Ethanol

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Compound of Interest

Compound Name: Methyl 3-methoxy-4-nitrobenzoate

Cat. No.: B1346451

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Introduction

Recrystallization is a fundamental technique for the purification of solid organic compounds. The process relies on the differential solubility of the desired compound and its impurities in a suitable solvent at varying temperatures. An ideal solvent for recrystallization will dissolve the compound to a large extent at its boiling point, while dissolving it sparingly at lower temperatures. This allows for the formation of pure crystals upon cooling, while the impurities remain dissolved in the mother liquor.

This document provides a detailed protocol for the recrystallization of **methyl 3-methoxy-4-nitrobenzoate** using ethanol as the solvent. **Methyl 3-methoxy-4-nitrobenzoate** is an important intermediate in the synthesis of various pharmaceutical compounds. Achieving high purity of this intermediate is crucial for the quality and efficacy of the final active pharmaceutical ingredient (API).

Compound Data

A summary of the physical and chemical properties of **methyl 3-methoxy-4-nitrobenzoate** is provided in the table below.

Property	Value
Chemical Name	Methyl 3-methoxy-4-nitrobenzoate
CAS Number	5081-37-8
Molecular Formula	C ₉ H ₉ NO ₅ [1]
Molecular Weight	211.17 g/mol [1]
Appearance	White to yellow crystalline powder
Melting Point	108-110 °C[2][3]
Solubility in Ethanol	Soluble in hot ethanol, sparingly soluble in cold ethanol.

Note: Quantitative solubility data in ethanol at various temperatures is not readily available in the literature. The protocol provided is based on general principles of recrystallization for similar compounds.

Experimental Protocols

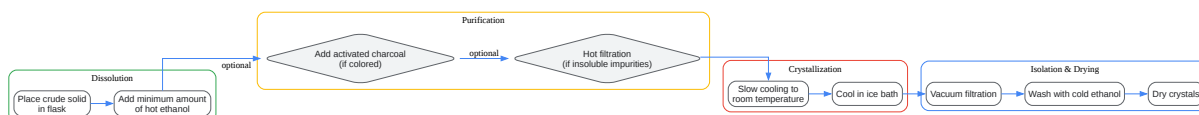
This section outlines the necessary materials, equipment, and a step-by-step procedure for the recrystallization of **methyl 3-methoxy-4-nitrobenzoate** from ethanol.

Materials and Equipment

- Chemicals:
 - Crude **methyl 3-methoxy-4-nitrobenzoate**
 - Ethanol (95% or absolute), reagent grade
 - Activated charcoal (optional, for colored impurities)
 - Distilled water
- Equipment:
 - Erlenmeyer flasks (appropriate sizes)

- Hot plate with magnetic stirring capability
- Magnetic stir bars
- Büchner funnel and flask
- Vacuum source (e.g., water aspirator or vacuum pump)
- Filter paper
- Glass funnel (for hot filtration, optional)
- Watch glass
- Spatula
- Ice bath
- Drying oven or desiccator

Recrystallization Workflow



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Caption: Workflow for the recrystallization of **methyl 3-methoxy-4-nitrobenzoate**.

Step-by-Step Procedure

- **Dissolution:** a. Place the crude **methyl 3-methoxy-4-nitrobenzoate** into an appropriately sized Erlenmeyer flask. b. Add a magnetic stir bar to the flask. c. Add a small amount of ethanol to the flask, just enough to create a slurry. d. Gently heat the mixture on a hot plate with constant stirring. e. Add hot ethanol in small portions until the solid completely dissolves. It is crucial to use the minimum amount of hot solvent to ensure a good yield.^{[4][5]} Avoid adding an excess of solvent.
- **Decolorization (Optional):** a. If the solution is colored due to impurities, remove the flask from the heat source. b. Allow the solution to cool slightly to prevent bumping. c. Add a small amount of activated charcoal (approximately 1-2% of the solute's weight) to the solution.^[4] d. Reheat the solution to boiling for a few minutes while stirring. The activated charcoal will adsorb the colored impurities.
- **Hot Filtration (Optional):** a. This step is necessary if there are insoluble impurities or if activated charcoal was used.^[4] b. Preheat a second Erlenmeyer flask and a glass funnel with fluted filter paper on the hot plate to prevent premature crystallization. c. Quickly pour the hot solution through the fluted filter paper into the preheated flask. This step should be performed rapidly.^[4]
- **Crystallization:** a. Remove the flask containing the clear, hot solution from the heat source. b. Cover the flask with a watch glass and allow it to cool slowly and undisturbed to room temperature. Slow cooling promotes the formation of larger, purer crystals.^{[4][5]} c. Once the flask has reached room temperature, place it in an ice bath for at least 30 minutes to maximize the yield of the crystals.^{[5][6]}
- **Isolation of Crystals:** a. Set up a Büchner funnel with a piece of filter paper that fits snugly and wet it with a small amount of cold ethanol. b. Collect the crystals by vacuum filtration. c. Wash the crystals with a small amount of ice-cold ethanol to remove any residual soluble impurities adhering to the crystal surface.^[5] d. Continue to draw air through the funnel for several minutes to partially dry the crystals.
- **Drying:** a. Carefully transfer the purified crystals from the filter paper to a pre-weighed watch glass. b. Dry the crystals in a drying oven at a temperature well below the compound's melting point (e.g., 60-70 °C) or in a vacuum desiccator until a constant weight is achieved.

- Purity Assessment: a. Determine the melting point of the dried, recrystallized **methyl 3-methoxy-4-nitrobenzoate**. A sharp melting point close to the literature value (108-110 °C) indicates high purity.[2][3] b. Calculate the percentage yield of the purified product.

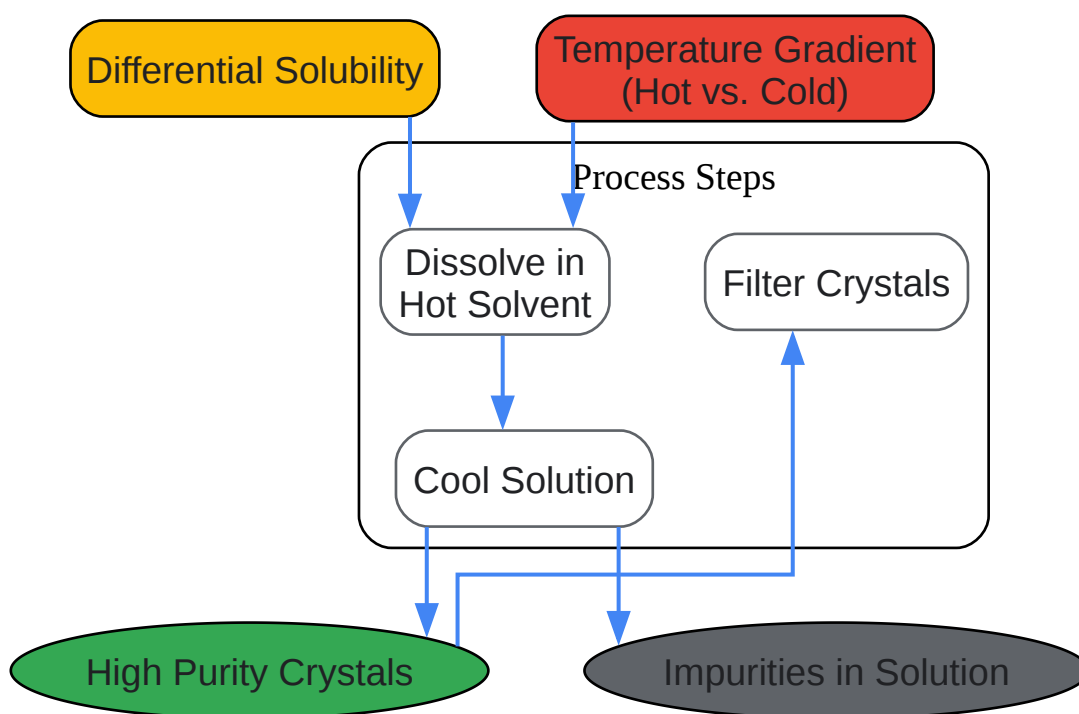
Safety Precautions

All procedures should be performed in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.

- **Methyl 3-methoxy-4-nitrobenzoate**: May be harmful if swallowed, inhaled, or in contact with skin.[7] Avoid creating dust. In case of contact, wash the affected area with copious amounts of water.[7][8]
- Ethanol: Highly flammable liquid and vapor. Keep away from heat, sparks, open flames, and hot surfaces.[6] Use in a well-ventilated area.

For detailed safety information, refer to the Material Safety Data Sheet (MSDS) for each chemical.[7][8]

Logical Relationships in Recrystallization



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Caption: The core principles governing the purification by recrystallization.

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